

# Temuterkib Preclinical and Clinical Profile

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Temuterkib

CAS No.: 1951483-29-6

Cat. No.: S534056

Get Quote

**Temuterkib** (also known as LY3214996) is a novel, highly selective oral inhibitor of **ERK1 and ERK2** (also known as MAPK3 and MAPK1), which are key components of the MAPK/ERK signaling pathway. This pathway is frequently hyperactivated in many cancers [1] [2].

The table below summarizes the core characteristics of **Temuterkib**:

Attribute	Details
<b>Mechanism of Action</b>	Inhibitor of ERK1 and ERK2 (IC50 of 5 nM for each in biochemical assays) [3] [4].
<b>Primary Indication (Under Investigation)</b>	Cancers with alterations in the MAPK pathway (e.g., BRAF, NRAS, or KRAS mutations) [3] [1].
<b>Key Preclinical Findings</b>	Potently inhibits tumor growth in BRAF or RAS mutant xenograft models (melanoma, colorectal, lung, pancreatic cancer). Shows synergy in combination with CDK4/6 inhibitors (e.g., abemaciclib) [3] [4].

| **Clinical Trial Status (Examples)** | **Phase II:** Pancreatic Cancer, Solid Tumors [5]. **Phase I/II:** Colorectal Cancer [5]. **Phase 0/2:** Recurrent Glioblastoma (in combination with Abemaciclib, NCT04391595) [6]. | | **Reported Tolerability** | Preclinical studies indicate it is "well tolerated" in animal models [3] [4]. Specific adverse event profiles from clinical trials are not detailed in the searched literature. |

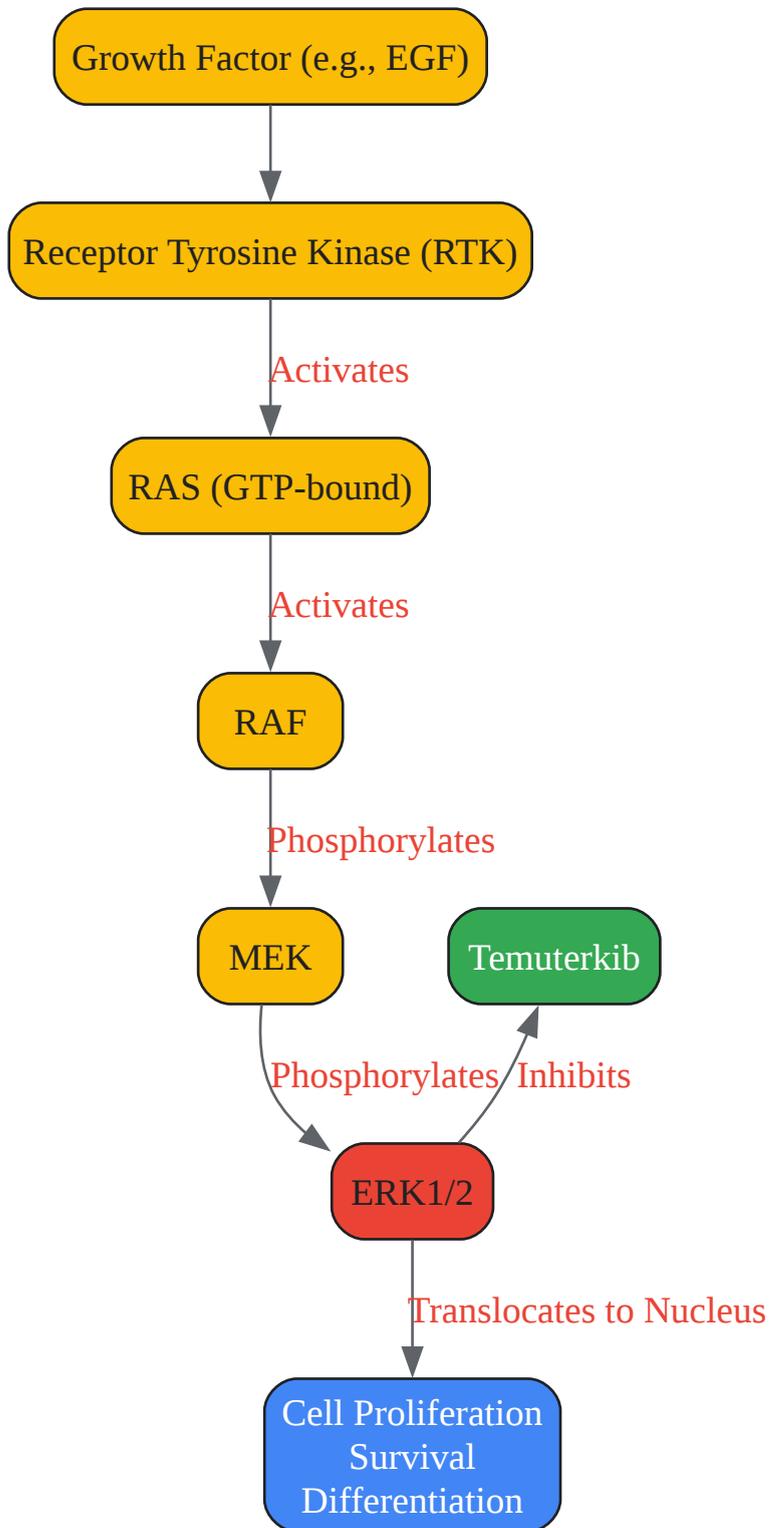
## Experimental Data and Methodologies

For research purposes, here are key experimental details from the literature:

- **In Vitro Potency Assay:** The IC<sub>50</sub> value of 5 nM for ERK1/2 was determined in biochemical assays. Cellular potency was demonstrated by inhibiting phosphorylation of the downstream biomarker RSK1 (p-RSK1) in cancer cell lines with MAPK pathway alterations [3] [4].
- **In Vivo Efficacy Models:** Anti-tumor activity was evaluated in human cancer xenograft models in immunocompromised (NSG) mice. Animals were typically administered **Temuterkib** orally at doses such as 100 mg/kg, with tumor growth inhibition and biomarker modulation (e.g., p-RSK1 levels in tumors) as key readouts [3].
- **Analytical Method for Quantification:** A sensitive LC-MS/MS method has been validated for determining **Temuterkib** concentrations in biological specimens like human plasma, brain tumor tissue, and cerebrospinal fluid. This method has a dynamic range of 0.2–500 nM and is used in clinical trials to assess drug penetration, particularly in brain tumors [7].

## The MAPK/ERK Pathway and Temuterkib's Role

The following diagram illustrates the signaling pathway targeted by **Temuterkib** and its logical position within the cellular signaling cascade, which is frequently dysregulated in cancer.



[Click to download full resolution via product page](#)

## Research Considerations

- **Therapeutic Index Context:** The **therapeutic index (TI)** is a quantitative measure of a drug's safety, comparing the dose that causes toxicity to the dose that produces the therapeutic effect [8]. While specific TI values for **Temuterkib** are not published, its documented preclinical tolerability and efficacy provide initial, qualitative insights into its therapeutic window [3] [4].
- **Combination Therapy Potential:** A prominent research direction is the combination of **Temuterkib** with other agents, especially CDK4/6 inhibitors like abemaciclib. Preclinical data suggests this combination is well-tolerated and leads to potent tumor growth inhibition or regression in KRAS mutant models [3] [7] [6].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. temuterkib [mycancergenome.org]
2. Temuterkib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Temuterkib (LY3214996) | ERK inhibitor | Mechanism [selleckchem.com]
4. Temuterkib (LY3214996) | ERK1/ERK2 Inhibitor [medchemexpress.com]
5. - Eli Lilly and Company - AdisInsight Temuterkib [adisinsight.springer.com]
6. Clinical Trial: NCT04391595 [mycancergenome.org]
7. Simultaneous determination of LY3214996, abemaciclib, and ... [pmc.ncbi.nlm.nih.gov]
8. - Wikipedia Therapeutic index [en.wikipedia.org]

To cite this document: Smolecule. [Temuterkib Preclinical and Clinical Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b534056#temuterkib-therapeutic-index-comparison>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)